

Physicochemical Profile & Drug-Likeness

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Compound Focus: **SAR-20347**

Cat. No.: S542453

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The following table summarizes the key physicochemical properties of **SAR-20347** and its compliance with common drug-likeness rules [1]:

Property	Value for SAR-20347	Lipinski's Rule of 5 Threshold [2]	Rule Violation	Ghose Filter Threshold [2]	Veber's Rule Threshold [2]
Molecular Weight	444.1 / 444.84 g/mol [1] [3]	≤ 500	0	180 - 480	-
# H-Bond Donors	2 [1]	≤ 5	0	-	-
# H-Bond Acceptors	7 [1]	≤ 10	0	-	-
Calculated Log P (XLogP)	3.08 [1]	≤ 5	0	-0.4 - +5.6	-
Rotatable Bonds	6 [1]	-	-	-	≤ 10
Topological Polar Surface Area (TPSA)	110.69 Å ² [1]	-	-	-	≤ 140 Å ²

Property	Value for SAR-20347	Lipinski's Rule of 5 Threshold [2]	Rule Violation	Ghose Filter Threshold [2]	Veber's Rule Threshold [2]
Lipinski's Rule Violations	0 [1]	≤ 1			

SAR-20347 fully complies with **Lipinski's Rule of Five**, predicting a high probability of good oral bioavailability [1] [2]. It also falls within the **Ghose filter** ranges and meets the criteria for **Veber's Rule** (≤ 10 rotatable bonds and $TPSA \leq 140 \text{ \AA}^2$), further supporting its drug-like character [2].

Selectivity & Potency Profile

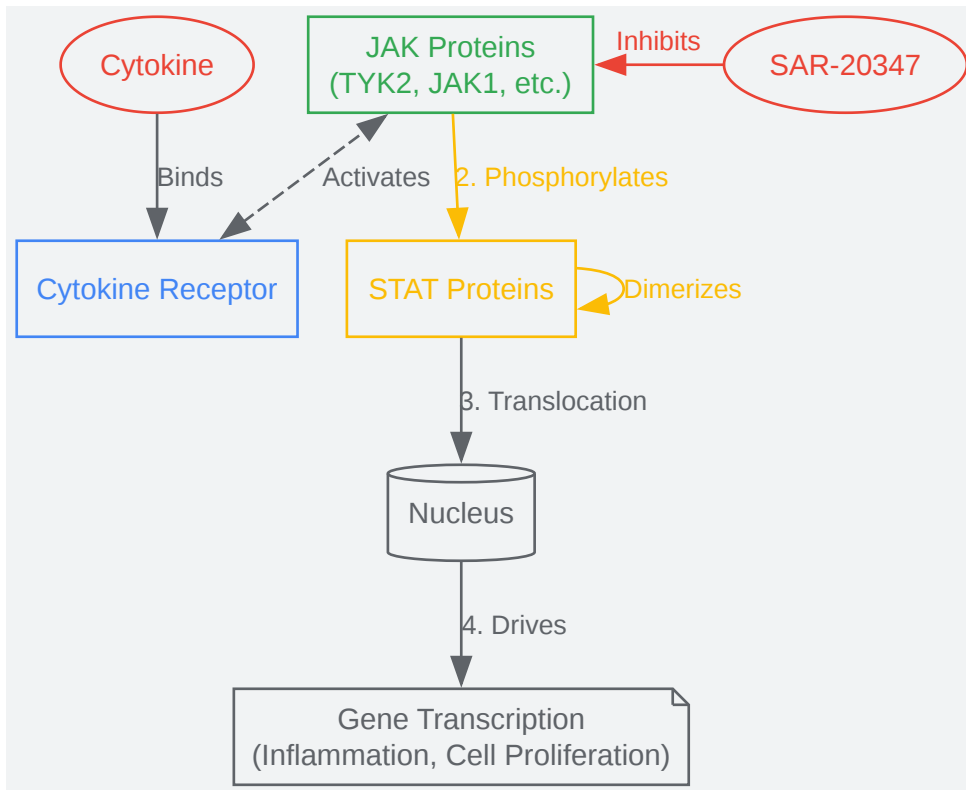
SAR-20347 is a small-molecule inhibitor that primarily targets kinases within the Janus kinase (JAK) family. The table below details its inhibitory concentration (IC₅₀) values, which represent the potency of the compound against each target [3]:

Kinase Target	Reported IC ₅₀ (nM)	Primary Cytokine Signaling Pathways Affected
TYK2	0.6 nM	IL-23, IL-12, Type I Interferons (IFN- α/β) [4] [5]
JAK1	23 nM	IL-6, IL-22, IFN- α/β , Common γ -chain cytokines (IL-2, IL-4, etc.) [4] [5] [6]
JAK2	26 nM	Erythropoietin (EPO), Thrombopoietin (TPO), GM-CSF [5]
JAK3	41 nM	Common γ -chain cytokines (IL-2, IL-4, IL-7, IL-9, IL-15, IL-21) [5] [6]

This data shows that **SAR-20347** is a **potent and selective TYK2 inhibitor** with a well-defined selectivity profile over other JAK kinases (TYK2 > JAK1 > JAK2 > JAK3) [3]. This dual TYK2/JAK1 inhibition is strategically valuable, as many pro-inflammatory cytokines implicated in autoimmune diseases utilize these kinases for signaling [4].

Mechanism of Action: JAK-STAT Pathway Inhibition

SAR-20347 exerts its effects by inhibiting the JAK-STAT signaling pathway, which is crucial for the cellular response to numerous cytokines. The following diagram illustrates this pathway and where **SAR-20347** acts:



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This pathway illustrates the core mechanism by which cytokines like IL-23 and IL-22 signal through JAKs and STATs to promote the inflammation and cellular changes seen in diseases like psoriasis. By inhibiting TYK2 and JAK1, **SAR-20347** blocks this cascade [4].

Experimental Evidence & Research Applications

Research on **SAR-20347** has provided robust evidence for its therapeutic potential, primarily in immunology and dermatology.

Key Experimental Protocols

A pivotal study investigating **SAR-20347** in psoriasis used the following methodologies [4]:

- **Kinase Inhibition Assay:** IC50 values were determined using a radiolabeled ATP assay against a 291-kinase panel. Compounds were serially diluted in DMSO and mixed with kinase, substrate, and ³³P-ATP. Reaction radioactivity quantified via phosphorimaging determined inhibition [4].
- **Cellular Signaling (pSTAT) Assay:** Immune cells (e.g., TF-1, NK-92) were serum-starved, pre-treated with **SAR-20347**, then stimulated with cytokines (IL-12, IL-23, IL-22, IFN- α). Phosphorylation of STAT proteins was measured using electrochemiluminescence (Meso Scale Discovery) to calculate IC50 [4].
- **In Vivo Psoriasis Model:** The imiquimod (IMQ)-induced psoriasis-like dermatitis model was used. Mice were treated topically with IMQ to induce inflammation. **SAR-20347** was administered orally, and disease severity was scored based on skin thickness, scaling, and erythema. Tissue analysis measured cytokine levels and keratinocyte activation markers [4].

Biological Findings and Therapeutic Rationale

- **Cellular Efficacy:** **SAR-20347** dose-dependently inhibited IL-12-mediated STAT4 phosphorylation (a TYK2-dependent event) in NK-92 cells with an IC50 of 126 nM. It also potently reduced production of interferon-gamma (IFN- γ) [3] [4].
- **In Vivo Efficacy:** In the IMQ-induced psoriasis model, **SAR-20347** treatment significantly reduced disease pathology, including **reduced keratinocyte activation and lower levels of key pro-inflammatory cytokines (IL-23, IL-17, IL-22)** compared to controls. The dual inhibition of TYK2 and JAK1 was more effective in ameliorating disease than targeting TYK2 alone [4].
- **Therapeutic Rationale:** The rationale for dual TYK2/JAK1 inhibition is that multiple cytokines driving psoriatic pathology (e.g., IL-23, IL-12, IL-6, IL-22) utilize these kinases. Simultaneously blocking several of these pathways can yield superior efficacy compared to single-target approaches [4] [5].

Conclusion

SAR-20347 serves as a compelling prototype for a dual TYK2/JAK1 inhibitor. Its strong drug-likeness, clean selectivity profile, and proven efficacy in preclinical models of inflammation highlight its value as both a chemical tool for research and a promising starting point for the development of new oral therapies for immune-mediated diseases like psoriasis.

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